

Physicochemical Properties of Linagliptin Acetamide-d3: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Linagliptin Acetamide-d3*

Cat. No.: *B15559584*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Linagliptin Acetamide-d3**, a deuterated analog of a Linagliptin impurity. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development, quality control, and analytical studies.

Introduction

Linagliptin is a potent and selective inhibitor of dipeptidyl peptidase-4 (DPP-4), an enzyme responsible for the degradation of incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).^{[1][2][3]} By inhibiting DPP-4, linagliptin increases the levels of active incretins, which in turn stimulates insulin release and suppresses glucagon secretion in a glucose-dependent manner, thereby improving glycemic control in patients with type 2 diabetes.^{[1][2][4]} **Linagliptin Acetamide-d3** is a stable isotope-labeled version of a potential impurity or metabolite of Linagliptin, where three hydrogen atoms on the acetamide group have been replaced with deuterium. Such labeled compounds are crucial as internal standards in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), for accurate pharmacokinetic and metabolic studies. While specific

physicochemical data for **Linagliptin Acetamide-d3** is not widely published, the properties of the parent compound, Linagliptin, provide a strong basis for its expected characteristics. Deuterium substitution is known to have a minimal effect on most physicochemical properties such as melting point, pKa, and solubility.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Linagliptin Acetamide-d3** are summarized below. Data for the non-deuterated parent compound, Linagliptin, is also provided for comparison, as the properties are expected to be very similar.

Property	Linagliptin Acetamide-d3	Linagliptin
Chemical Name	N-[(3R)-1-[7-(but-2-yn-1-yl)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-8-yl]piperidin-3-yl]acetamide-d3	8-[(3R)-3-aminopiperidin-1-yl]-7-(but-2-yn-1-yl)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione
Molecular Formula	C ₂₇ H ₂₇ D ₃ N ₈ O ₃ [5] [6]	C ₂₅ H ₂₈ N ₈ O ₂ [2] [3]
Molecular Weight	517.60 g/mol [6]	472.54 g/mol [2]
CAS Number	1297274-00-0 (Radioisotope Labelled) [5]	668270-12-0 [2]
Appearance	White to off-white solid (Expected)	White to yellowish crystalline solid [7]
Melting Point	Not explicitly reported. Expected to be similar to Linagliptin.	190-196 °C [8] or 202 °C [8]
Boiling Point	Not reported. Expected to decompose before boiling under atmospheric pressure.	Not reported. Expected to decompose before boiling.
pKa	Not explicitly reported. Expected to be similar to Linagliptin.	pKa1 = 1.9 (quinazoline moiety), pKa2 = 8.6 (primary amino group) [9]

Solubility Profile

The solubility of a drug substance is a critical parameter that influences its bioavailability and formulation development. While specific quantitative solubility data for **Linagliptin Acetamide-d3** is not available, the solubility of Linagliptin has been characterized in various solvents.

Solvent	Solubility of Linagliptin	Reference
Aqueous Media (up to pH 8)	> 1 mg/mL (high solubility)	[7]
Methanol	Soluble	[8]
Ethanol	Sparingly soluble	[8]
Isopropanol	Very slightly soluble	[8]
DMSO	Soluble	
Dimethylformamide	Soluble	

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are essential for reproducibility and regulatory purposes. The following sections outline standard experimental protocols that can be applied to characterize **Linagliptin Acetamide-d3**.

Melting Point Determination

The melting point of a crystalline solid is a fundamental physical property used for identification and purity assessment. A sharp melting range typically indicates a high degree of purity.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small amount of the dry, finely powdered **Linagliptin Acetamide-d3** is packed into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to ensure the sample is compact at the bottom.
- **Apparatus:** A calibrated melting point apparatus (e.g., Mel-Temp or similar digital instrument) is used.

- Procedure:
 - A preliminary rapid heating is performed to determine an approximate melting range.
 - A fresh sample is then heated at a slower rate, typically 1-2 °C per minute, as the temperature approaches the approximate melting point.
 - The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Solubility Determination

Equilibrium solubility is a critical parameter for the Biopharmaceutics Classification System (BCS). The shake-flask method is considered the gold standard for determining thermodynamic solubility.

Methodology: Shake-Flask Method

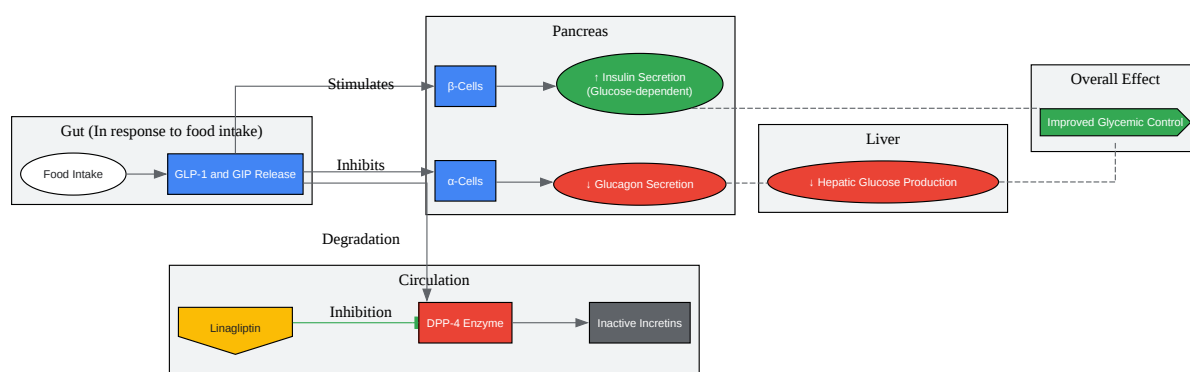
- Preparation of Saturated Solution: An excess amount of **Linagliptin Acetamide-d3** is added to a known volume of the desired solvent (e.g., water, buffer of specific pH, or organic solvent) in a sealed flask.
- Equilibration: The flask is agitated (e.g., using a shaker bath) at a constant temperature (typically 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached between the solid and dissolved drug.
- Phase Separation: After equilibration, the undissolved solid is separated from the solution by centrifugation and/or filtration through a suitable membrane filter (e.g., 0.45 µm).
- Quantification: The concentration of **Linagliptin Acetamide-d3** in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection.
- pH Measurement: For aqueous solutions, the pH is measured before and after the experiment to ensure it has not significantly changed.

Mechanism of Action and Signaling Pathway

Linagliptin, the parent compound of **Linagliptin Acetamide-d3**, exerts its therapeutic effect by inhibiting the DPP-4 enzyme. This action potentiates the endogenous incretin system, which plays a vital role in glucose homeostasis.

Signaling Pathway of Linagliptin

The following diagram illustrates the mechanism of action of Linagliptin.

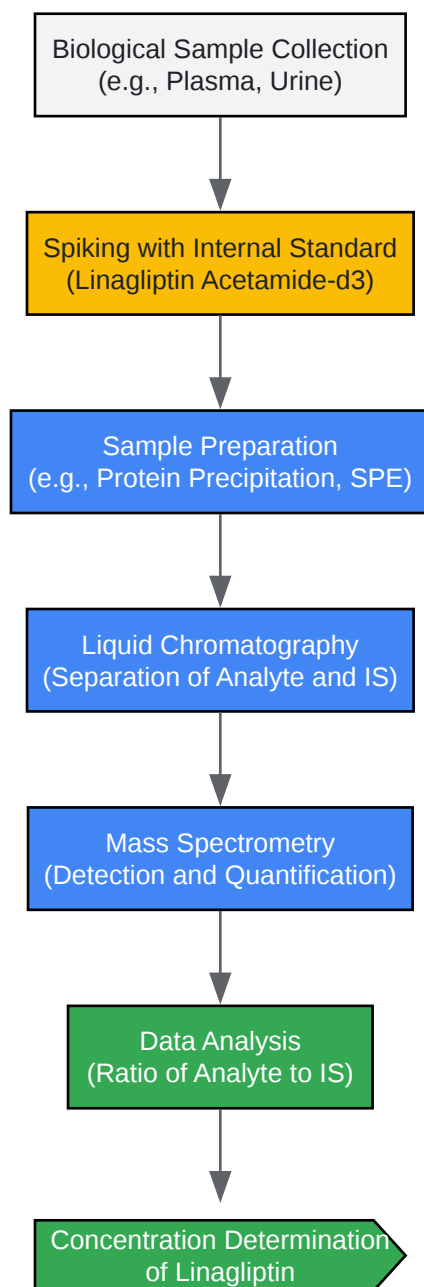


[Click to download full resolution via product page](#)

Caption: Mechanism of action of Linagliptin.

Experimental Workflow for Bioanalytical Quantification

Linagliptin Acetamide-d3 is primarily used as an internal standard in bioanalytical methods to quantify Linagliptin in biological matrices. The following workflow outlines a typical LC-MS/MS based quantification process.



[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow using an internal standard.

Conclusion

This technical guide provides a summary of the available physicochemical properties of **Linagliptin Acetamide-d3**, drawing upon data from its parent compound, Linagliptin. The provided experimental protocols offer standardized approaches for the characterization of this and similar molecules. The diagrams illustrate the crucial role of Linagliptin in the management of type 2 diabetes and the application of its deuterated analog in bioanalytical research. This information is intended to support further research and development activities involving Linagliptin and its isotopically labeled variants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Linagliptin | C₂₅H₂₈N₈O₂ | CID 10096344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Linagliptin N-Acetyl Impurity | 1803079-49-3 | SynZeal [synzeal.com]
- 5. Linagliptin Acetamide-d3 | LGC Standards [lgcstandards.com]
- 6. accessdata.fda.gov [accessdata.fda.gov]
- 7. researchgate.net [researchgate.net]
- 8. medchemexpress.com [medchemexpress.com]
- 9. informaticsjournals.co.in [informaticsjournals.co.in]
- To cite this document: BenchChem. [Physicochemical Properties of Linagliptin Acetamide-d3: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15559584/docs#physicochemical-properties-of-linagliptin-acetamide-d3-an-in-depth-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)